

Molecular weight and formula of 2-Iodo-4-nitrotoluene

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Compound of Interest

Compound Name: **2-Iodo-4-nitrotoluene**

Cat. No.: **B1293748**

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An In-depth Technical Guide on **2-Iodo-4-nitrotoluene**

This guide provides essential information regarding the molecular properties of **2-Iodo-4-nitrotoluene**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Molecular Data

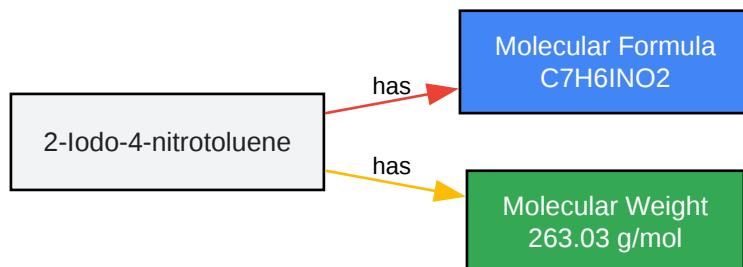
The fundamental molecular characteristics of **2-Iodo-4-nitrotoluene** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Parameter	Value
Molecular Formula	C ₇ H ₆ INO ₂ [1] [2] [3] [4]
Molecular Weight	263.03 g/mol [1]

The molecular formula, C₇H₆INO₂, indicates the elemental composition of the molecule, consisting of seven carbon atoms, six hydrogen atoms, one iodine atom, one nitrogen atom, and two oxygen atoms.[\[1\]](#)[\[2\]](#)[\[3\]](#) The molecular weight is a critical parameter for converting between mass and molar units in experimental protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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Caption: Relationship between **2-iodo-4-nitrotoluene** and its molecular properties.

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